

# Personal protective equipment for handling AZD-8529 mesylate

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## Compound of Interest

Compound Name: AZD-8529 mesylate

Cat. No.: B605782

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## Essential Safety and Handling Guide for AZD-8529 Mesylate

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **AZD-8529 mesylate**, a potent and selective positive allosteric modulator of the mGluR2 receptor. The following procedural guidance, including personal protective equipment (PPE) requirements, operational plans, and disposal methods, is designed to foster a secure laboratory environment.

## Personal Protective Equipment (PPE)

When handling **AZD-8529 mesylate**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile rubber)
Eyes	Eye protection	Safety glasses with side-shields or goggles
Face	Face protection	Face shield if there is a risk of splashing
Body	Protective clothing	Laboratory coat

## Hazard Identification and First Aid

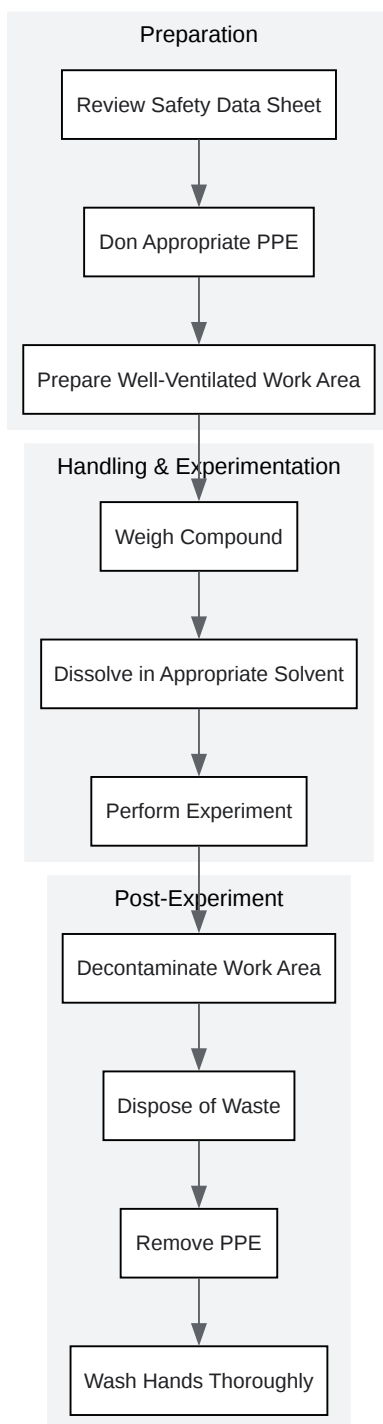
**AZD-8529 mesylate** is classified as a flammable liquid and vapor.<sup>[1]</sup> It is crucial to be aware of the potential hazards and the appropriate first aid measures.

Hazard	Precautionary Statement	First Aid Measures
Flammable Liquid	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. <sup>[1]</sup>	In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish. <sup>[1]</sup>
Skin Contact	Wear protective gloves and clothing.	Take off immediately all contaminated clothing. Rinse skin with water/shower. <sup>[1]</sup> If skin irritation occurs, get medical advice/attention.
Eye Contact	Wear eye/face protection.	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area.	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
Ingestion	Wash hands thoroughly after handling.	Immediately make victim drink water (two glasses at most). Consult a physician.

## Operational Plan for Handling

A systematic approach to handling **AZD-8529 mesylate** in a laboratory setting is critical. The following workflow outlines the key steps from preparation to post-experiment procedures.

## Operational Workflow for Handling AZD-8529 Mesylate

[Click to download full resolution via product page](#)Operational Workflow for Handling **AZD-8529 Mesylate**

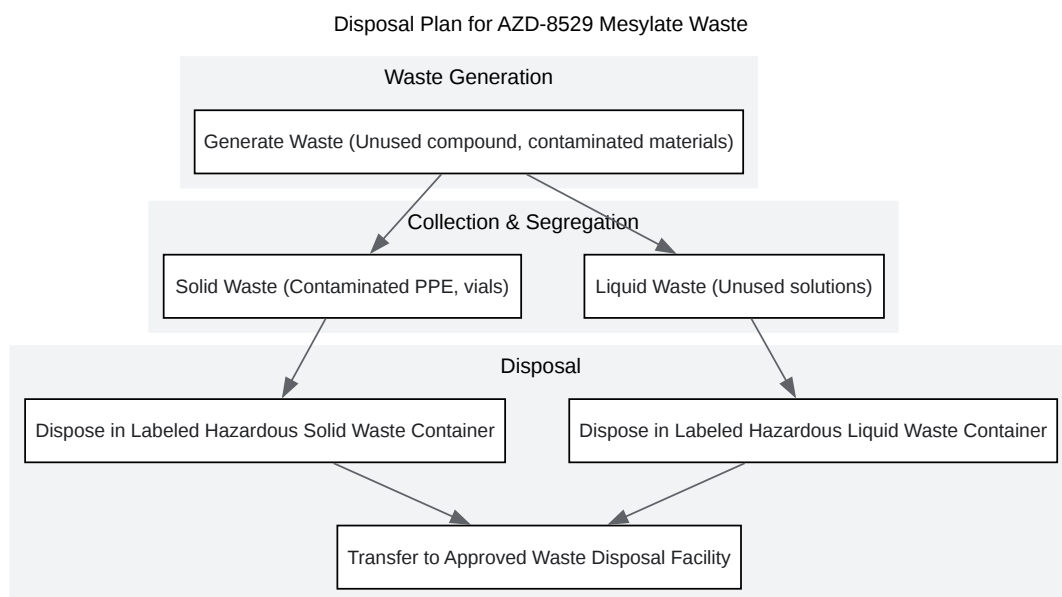
## Storage and Disposal Plan

Proper storage and disposal are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel and the environment.

**Storage:** Store in a well-ventilated place and keep the container tightly closed.<sup>[1]</sup> For long-term stability, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[2]</sup> It is recommended to store under an inert gas as the compound is moisture-sensitive.

**Disposal:** Dispose of contents and container to an approved waste disposal plant.<sup>[1]</sup> Do not let the product enter drains.<sup>[1]</sup>

The following diagram illustrates the decision-making process for the disposal of **AZD-8529 mesylate** waste.



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Disposal Plan for **AZD-8529 Mesylate** Waste

## Toxicological Information

Preclinical studies have provided some insights into the toxicological profile of AZD-8529. Researchers should be aware of these findings, especially for long-term studies. After 1 and 3 months of treatment in rats and 3 months in dogs, reversible effects on the testis were observed.[3] Additionally, cataracts were seen in rats after 3 months of treatment, and mild effects on the liver and ovary were reported at high doses.[3] This information underscores the importance of adhering to the recommended PPE and handling procedures to minimize any potential for exposure.

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## References

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